

Application Note: Measuring Motor Activity in Rats Following cis-Indatraline Administration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Indatraline hydrochloride*

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols and application notes for assessing the psychomotor effects of cis-Indatraline in rat models. cis-Indatraline is a non-selective monoamine reuptake inhibitor that blocks the dopamine, norepinephrine, and serotonin transporters.[1] Its action on the dopamine transporter (DAT), in particular, leads to significant changes in motor activity, making it a subject of interest for addiction and psychostimulant research.[2][3] The following protocols describe the use of the Open Field Test to quantify these behavioral changes.

Experimental Protocol: Open Field Test (OFT)

The Open Field Test is a standard assay for evaluating general locomotor activity, exploration, and anxiety-like behavior in rodents.[4][5] Following the administration of a psychostimulant like cis-Indatraline, this test allows for the precise measurement of dose-dependent effects on ambulation, stereotypy, and rearing behaviors.

1. Materials and Equipment

- Open Field Arena (e.g., 40 cm x 40 cm x 30 cm), typically made of a non-porous material like opaque Plexiglas.[6]
- Video camera mounted above the arena.

- Automated tracking software (e.g., Any-maze, EthoVision) or manual scoring system.
- Animal scale.
- Syringes and needles for intraperitoneal (i.p.) injection.
- **cis-Indatraline hydrochloride.**
- Vehicle solution (e.g., sterile saline).
- 70% ethanol for cleaning the arena.

2. Animal Subjects and Housing

- Species: Wistar or Sprague-Dawley rats.[\[7\]](#)[\[8\]](#)
- Sex: Male (to avoid variability from the estrous cycle).
- Weight: 250-300g.
- Housing: House animals in a temperature-controlled environment with a 12-hour light/dark cycle. Provide ad libitum access to food and water.
- Acclimatization: Allow animals to acclimate to the facility for at least one week before testing. Handle the rats for several days prior to the experiment to reduce stress.

3. Drug Preparation and Administration

- Prepare a stock solution of cis-Indatraline in the chosen vehicle.
- On the day of the experiment, prepare serial dilutions to achieve the desired doses (e.g., 0.5, 1.0, 2.0, and 3.0 mg/kg).[\[2\]](#)[\[9\]](#) A vehicle-only solution will serve as the control (0.0 mg/kg).
- Administer the drug or vehicle via intraperitoneal (i.p.) injection at a volume of 1 ml/kg body weight.

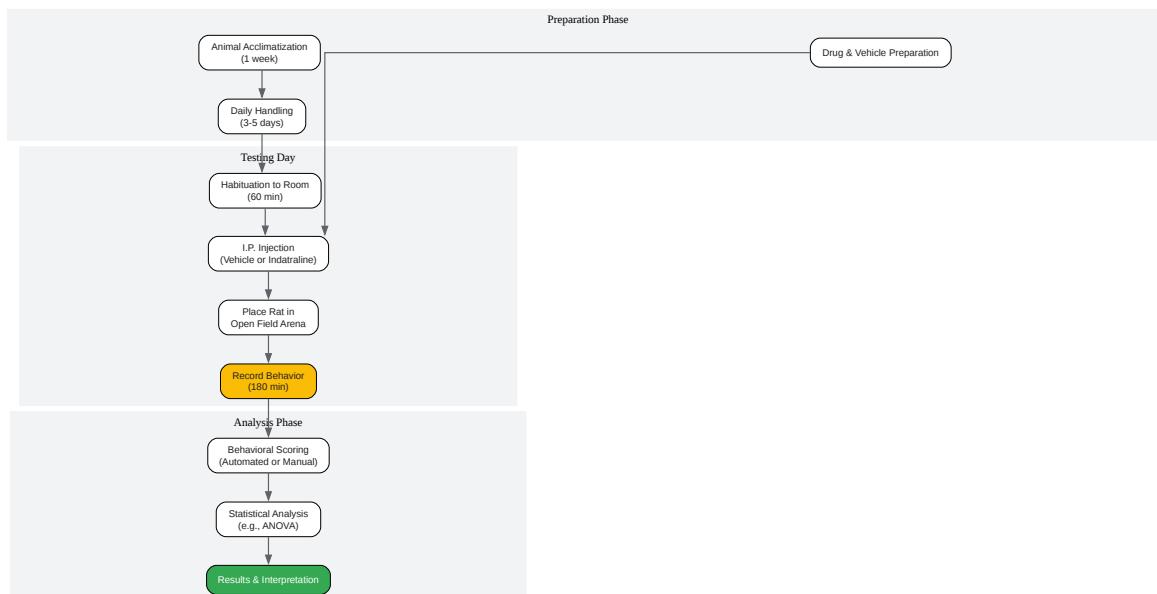
4. Experimental Procedure

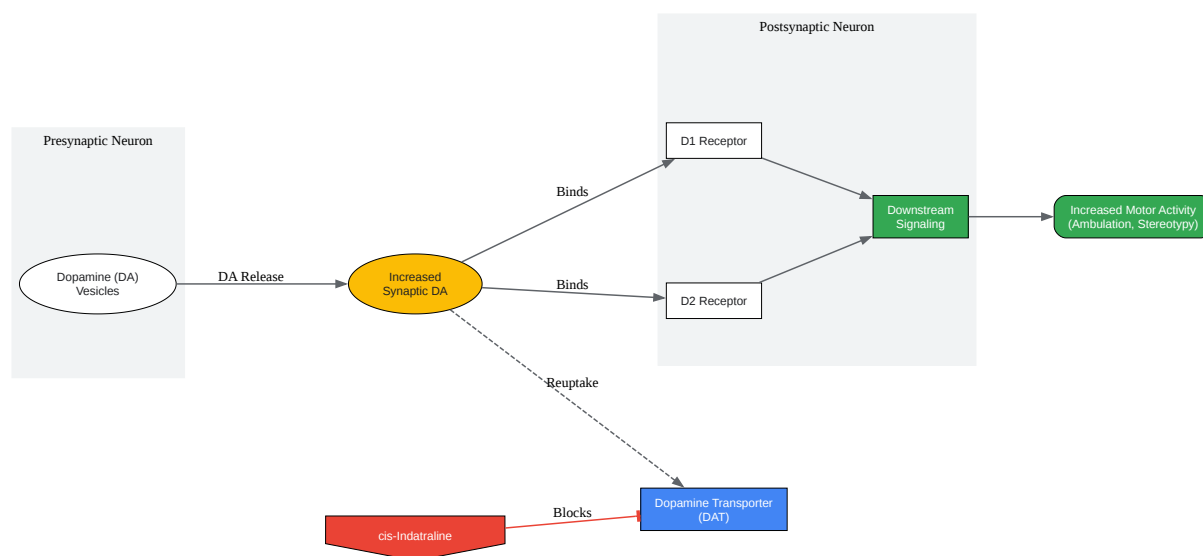
- Habituation: Transport the rats to the testing room at least 60 minutes before the experiment begins to allow for acclimatization to the new environment.
- Arena Cleaning: Thoroughly clean the open field arena with 70% ethanol and allow it to dry completely before placing each animal inside. This removes olfactory cues from previous subjects.[\[6\]](#)
- Drug Administration: Weigh each rat and administer the assigned dose of cis-Indatraline or vehicle.
- Testing: Immediately after injection, gently place the rat in the center of the open field arena. [\[4\]](#)
- Recording: Begin video recording immediately. Record the animal's activity for a total duration of 180 minutes.[\[2\]](#)[\[7\]](#)
- Post-Test: After the recording period, return the rat to its home cage. Clean the arena thoroughly before the next animal is tested.

5. Data Collection and Parameters

Analyze the recordings using automated software or manual scoring for the following behavioral topographies. Data is typically binned into time blocks (e.g., 60-minute intervals) for temporal analysis.[\[2\]](#)[\[9\]](#)

- Ambulation: The total distance traveled or the number of horizontal photobeam interruptions, indicating horizontal movement.
- Stereotypy: Repetitive, purposeless movements such as head weaving, sniffing, or gnawing. [\[10\]](#) This can be quantified by counting interruptions of photobeams positioned at a lower height.
- Rearing (Raising): The frequency with which the rat stands on its hind legs, often used as a measure of exploratory behavior. This can be measured by interruptions of upper photobeams.





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